

Essential Safety and Operational Guidance for Handling 5-Hydroxybenzofuran-2-one

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Compound of Interest

Compound Name: 5-Hydroxybenzofuran-2-one

Cat. No.: B120172

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount for laboratory safety and environmental protection. This document provides essential, immediate safety and logistical information for handling **5-Hydroxybenzofuran-2-one**, including detailed operational and disposal plans.

Hazard Identification and GHS Classification

5-Hydroxybenzofuran-2-one is classified as a hazardous substance.^[1] It is crucial to understand its primary hazards to implement appropriate safety measures. The compound is an irritant and may cause respiratory irritation.^[1]

GHS Hazard Statements:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]
- H402: Harmful to aquatic life.

Hazard Class	GHS Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[1]	
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation[1]	
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation[1]	
Hazardous to the Aquatic Environment (Acute)	Category 3	None	None	H402: Harmful to aquatic life

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment must be worn when handling **5-Hydroxybenzofuran-2-one**.

Engineering Controls

- Fume Hood: All handling of **5-Hydroxybenzofuran-2-one** should be conducted in a properly functioning chemical fume hood to minimize inhalation of dust or vapors.
- Eyewash Station and Safety Shower: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[2]

Personal Protective Equipment

- Eye and Face Protection: Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.[2] A face shield should also be worn to provide additional protection from splashes.[3]

- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or latex, should be worn.^{[4][5]} Gloves should be inspected before use and replaced regularly, as their effectiveness can degrade with time and exposure.^[5]
 - Lab Coat/Coveralls: A flame-retardant lab coat or chemical-resistant coveralls should be worn to protect the body from skin contact.^{[4][6]}
- Respiratory Protection: For situations where dust may be generated and engineering controls are not sufficient, a NIOSH-approved air-purifying respirator with a P2 filter for solid particles is recommended.^[5]
- Footwear: Closed-toe shoes, preferably safety footwear, must be worn in the laboratory.^[5]

Operational and Disposal Plans

A systematic approach to handling and disposing of **5-Hydroxybenzofuran-2-one** is essential to minimize risk and ensure regulatory compliance.

Chemical Handling Protocol

- Preparation: Before beginning work, ensure the chemical fume hood is operational and the work area is clean and uncluttered. Assemble all necessary equipment and materials.
- Personal Protective Equipment: Don all required PPE as outlined above.
- Weighing and Dispensing: Conduct all weighing and dispensing of the solid compound within the chemical fume hood to contain any dust.
- Reaction Setup: If the compound is to be used in a reaction, ensure the apparatus is securely assembled within the fume hood.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.^[2] Decontaminate all equipment and the work area.

Spill Management

In the event of a spill, follow these procedures:

- **Evacuate:** Evacuate all non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For small spills, use an inert absorbent material such as vermiculite or sand to contain the substance.^[7]^[8]
- **Collection:** Carefully sweep up the absorbed material and place it into a clearly labeled, sealed container for hazardous waste.^[7]
- **Decontamination:** Clean the spill area thoroughly.

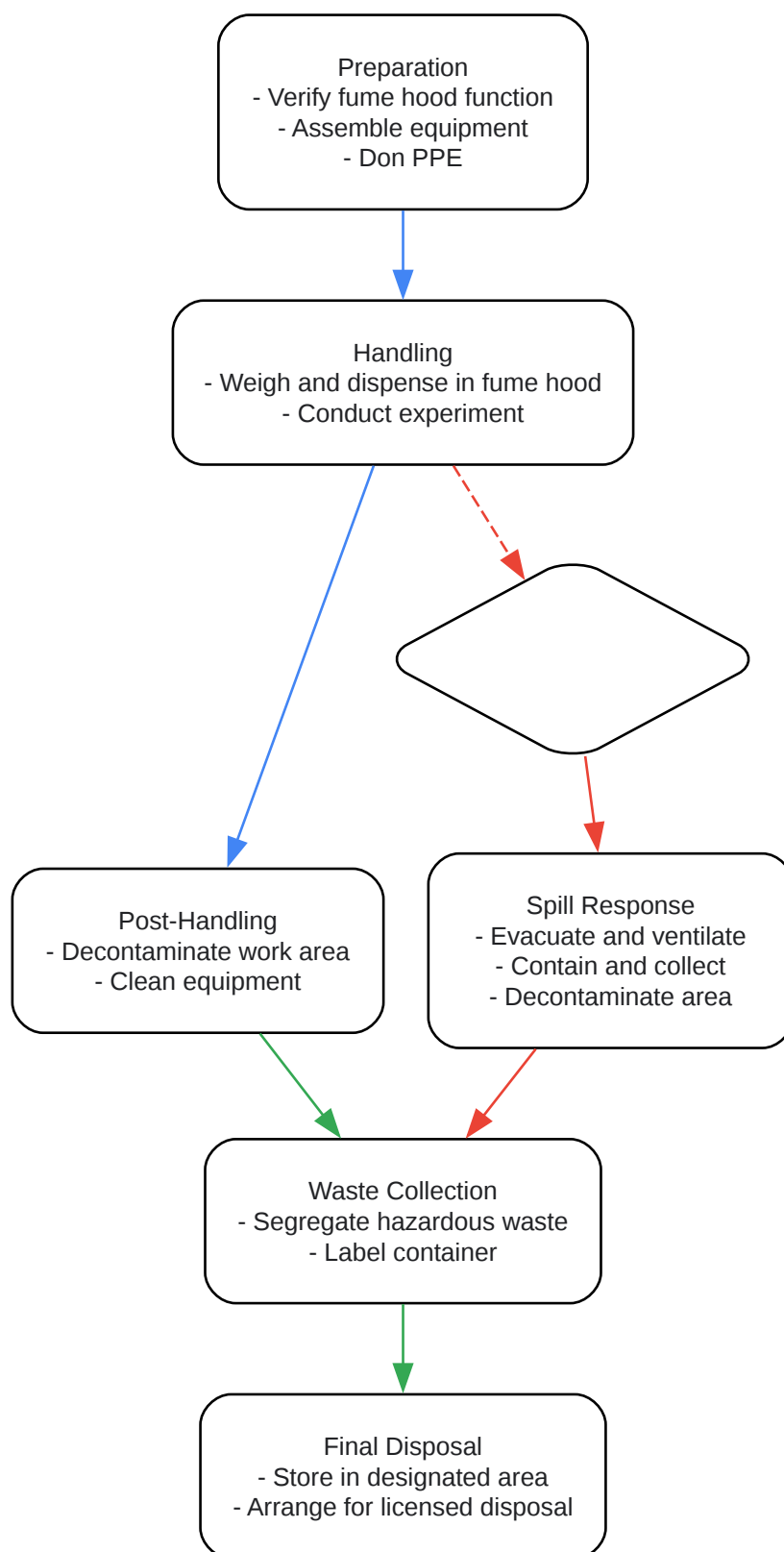
Disposal Plan

All waste containing **5-Hydroxybenzofuran-2-one**, including contaminated PPE and absorbent materials, must be treated as hazardous waste.^[8]^[9]

- **Waste Segregation:** Collect all chemical waste in a dedicated, properly labeled, and sealed container.^[7] Do not mix with incompatible waste streams.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name and associated hazards.^[7]
- **Storage:** Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area, away from heat and incompatible materials.^[9]
- **Disposal:** Arrange for the collection and disposal of the hazardous waste by a licensed chemical waste disposal company, in accordance with all local, state, and federal regulations.^[7]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **5-Hydroxybenzofuran-2-one** in a laboratory setting.



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